

A Comprehensive Technical Guide to the Physicochemical Properties of 4-Methyl-1-pentyne

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Compound of Interest

Compound Name: 4-Methyl-1-pentyne

Cat. No.: B1581292

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Introduction

4-Methyl-1-pentyne, a terminal alkyne with the chemical formula C_6H_{10} , serves as a valuable building block in organic synthesis. Its unique structural features, characterized by a terminal triple bond and an isobutyl group, make it a versatile precursor for the synthesis of a wide range of organic molecules, including those with potential applications in medicinal chemistry and materials science. An accurate understanding of its fundamental physicochemical properties, such as boiling point and density, is paramount for its effective use in research and development. This guide provides an in-depth overview of these properties, detailed experimental protocols for their determination, and a representative synthetic workflow.

Physicochemical Data of 4-Methyl-1-pentyne

The boiling point and density are critical parameters for the handling, purification, and reaction setup of **4-Methyl-1-pentyne**. The following table summarizes these key physical constants.

Property	Value	Conditions
Boiling Point	61-62 °C	At standard atmospheric pressure (760 mmHg)[1][2][3]
Density	0.698 g/mL	At 25 °C[1][2][4][5]

Experimental Protocols

Accurate determination of the boiling point and density of volatile organic compounds like **4-Methyl-1-pentyne** requires precise experimental techniques. Below are detailed methodologies for these measurements.

Determination of Boiling Point by Simple Distillation

This method is suitable for determining the boiling point of a liquid by distillation at atmospheric pressure.[6][7][8]

Apparatus:

- Round-bottom flask
- Distillation head (Claisen adapter)
- Thermometer (with appropriate range)
- Condenser (Liebig or other suitable type)
- Receiving flask
- Heating mantle or oil bath
- Boiling chips or a magnetic stir bar
- Clamps and stands

Procedure:

- Place a small volume (e.g., 5-10 mL) of **4-Methyl-1-pentyne** and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus, ensuring all joints are securely clamped. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin circulating cold water through the condenser.
- Gently heat the flask using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses in the condenser.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature reading on the thermometer while the liquid is actively distilling. Record this temperature.
- It is also advisable to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density using a Digital Density Meter (ASTM D4052)

The ASTM D4052 standard test method provides a precise and rapid determination of the density of liquids.^{[1][2][4][9]}

Apparatus:

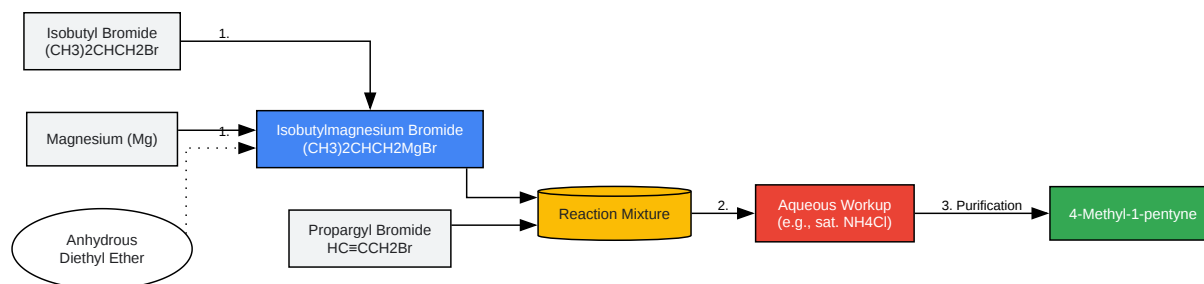
- Digital Density Meter with an oscillating U-tube
- Syringes for sample injection
- Thermostatic control to maintain the measurement temperature (25 °C)
- Cleaning solvents (e.g., acetone, ethanol)
- Dry air or nitrogen source

Procedure:

- **Calibration:** Calibrate the digital density meter according to the manufacturer's instructions, typically using dry air and deionized water as standards at the specified temperature.
- **Sample Preparation:** Ensure the **4-Methyl-1-pentyne** sample is free of air bubbles.
- **Temperature Equilibration:** Set the density meter to the desired measurement temperature (25 °C) and allow it to stabilize.
- **Sample Injection:** Carefully inject the **4-Methyl-1-pentyne** sample into the oscillating U-tube using a syringe. Avoid introducing air bubbles.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. This period is directly related to the density of the liquid. The instrument's software will automatically calculate and display the density.
- **Cleaning:** After the measurement is complete, thoroughly clean the U-tube with appropriate solvents and dry it with a stream of air or nitrogen to prepare for the next sample.

Synthetic Workflow: Synthesis of 4-Methyl-1-pentyne

A common and illustrative method for the synthesis of terminal alkynes such as **4-Methyl-1-pentyne** involves the reaction of a Grignard reagent with a suitable electrophile. A plausible synthetic route is the reaction of propargyl bromide with isobutylmagnesium bromide.



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Caption: Synthesis of **4-Methyl-1-pentyne** via Grignard Reaction.

This workflow illustrates the formation of the Grignard reagent, isobutylmagnesium bromide, which then acts as a nucleophile, attacking the electrophilic carbon of propargyl bromide in an $\text{S}_\text{N}2$ reaction to form the carbon-carbon bond, yielding **4-Methyl-1-pentyne** after an aqueous workup to quench the reaction. This method is a foundational example of carbon-carbon bond formation in organic chemistry.[10][11][12]

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